

Application Notes & Protocols: Avenanthramide B as a Standard for Chromatographic Analysis

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Compound of Interest

Compound Name: Avenanthramide B

CAS No.: 108605-69-2

Cat. No.: B1250960

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Introduction: The Significance of Avenanthramide B in Analytical Chemistry

Avenanthramide B is a phenolic alkaloid predominantly found in oats (*Avena sativa*) that has garnered significant attention for its potent antioxidant, anti-inflammatory, and anti-irritant properties.[1] As interest in the therapeutic and cosmetic applications of oat-derived compounds grows, the need for accurate and reliable quantification of **Avenanthramide B** in various matrices becomes paramount for researchers, scientists, and drug development professionals.[2][3] This document provides a comprehensive guide to the use of **Avenanthramide B** as a chromatographic standard, offering detailed protocols and expert insights to ensure analytical precision and trustworthiness in your results.

Avenanthramide B, with the chemical name 5-hydroxy-2-[[*(E)*-3-(4-hydroxy-3-methoxyphenyl)prop-2-enoyl]amino]benzoic acid, is one of the major avenanthramides found in oats.[4][5] Its distinct chemical structure necessitates carefully optimized analytical methods to achieve accurate separation and quantification. This guide will delve into the critical aspects of employing **Avenanthramide B** as a reference standard, from understanding its fundamental properties to implementing robust chromatographic workflows.

Physicochemical Properties of Avenanthramide B

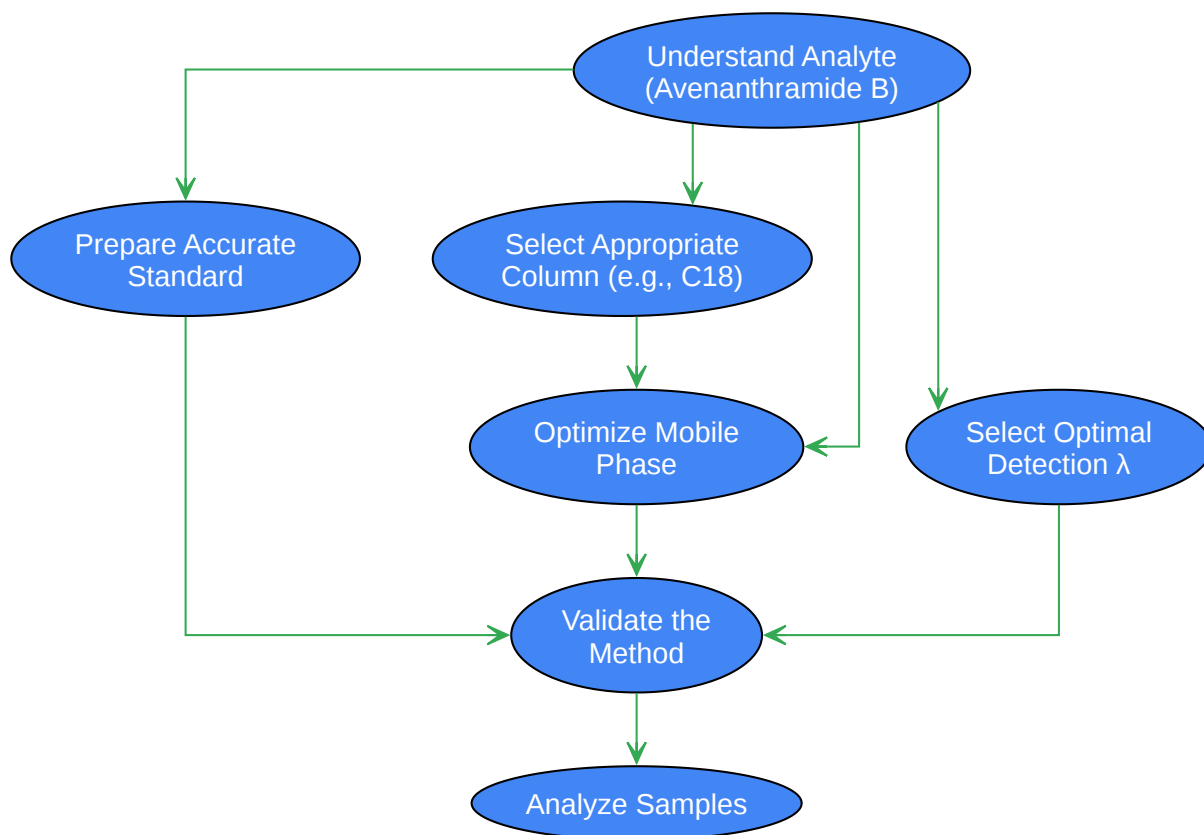
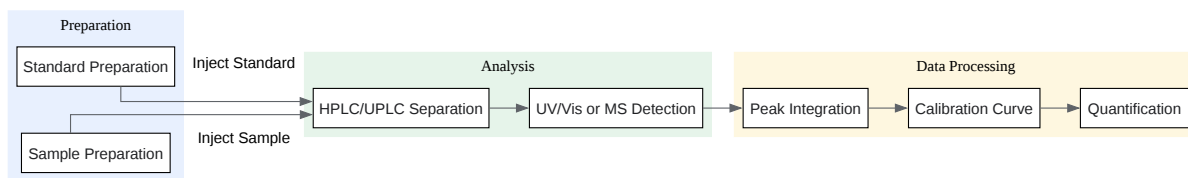
A thorough understanding of the physicochemical properties of **Avenanthramide B** is the foundation for developing reliable analytical methods. This knowledge informs choices regarding solvent selection, storage conditions, and potential challenges during analysis.

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₅ NO ₆	[4] [6] [7]
Molecular Weight	329.30 g/mol	[4] [7] [8]
CAS Number	108605-69-2	[4] [6] [7]
Appearance	Solid	[4]
Purity (as analytical standard)	≥98.0% (HPLC)	
Storage Temperature	2-8°C	
IUPAC Name	5-hydroxy-2-[[<i>(E)</i> -3-(4-hydroxy-3-methoxyphenyl)prop-2-enoyl]amino]benzoic acid	[4]

Expert Insight: The phenolic nature of **Avenanthramide B** makes it susceptible to oxidation. Therefore, proper storage in a cool, dark, and dry place is crucial to maintain its integrity as a standard. It is also sensitive to higher temperatures, especially at neutral and alkaline pH.[\[1\]](#)[\[9\]](#)

Chromatographic Analysis Workflow

The following diagram illustrates a typical workflow for the chromatographic analysis of **Avenanthramide B**, from standard preparation to data analysis. This systematic approach ensures reproducibility and accuracy.



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Sources

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